

Molecular weight and formula of 2'-Aminoacetophenone oxime

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Compound of Interest

Compound Name: *Ethanone, 1-(2-aminophenyl)-, oxime*

Cat. No.: *B1621877*

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An In-depth Technical Guide to 2'-Aminoacetophenone Oxime

This technical guide provides comprehensive information on the molecular characteristics, synthesis, and potential biological relevance of 2'-Aminoacetophenone Oxime, tailored for researchers, scientists, and professionals in drug development.

Molecular Profile

2'-Aminoacetophenone oxime is the oxime derivative of 2'-aminoacetophenone. The introduction of the oxime group from the ketone precursor alters the molecule's electronic and steric properties, which can, in turn, influence its biological activity.

Property	Value
Molecular Formula	C ₈ H ₁₀ N ₂ O
Molecular Weight	150.18 g/mol
Synonyms	(E)-1-(2-Aminophenyl)ethanone oxime

Experimental Protocols

Synthesis of (E)-1-(2-Aminophenyl)ethanone oxime

This protocol details the synthesis of 2'-Aminoacetophenone oxime from 2'-Aminoacetophenone.

Materials:

- 2'-Aminoacetophenone
- Hydroxylamine hydrochloride
- Sodium hydroxide
- Ethanol
- Distilled water
- Ethyl acetate
- Dichloromethane
- Hexanes
- Magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a 250-mL three-necked round-bottomed flask equipped with a magnetic stir bar, internal temperature probe, and a reflux condenser with a nitrogen inlet, combine 17.0 mL of distilled water and 93.0 mL of ethanol.
- **Addition of Reactants:** Add 9.00 mL (10.0 g, 72.8 mmol) of 2'-Aminoacetophenone to the flask via syringe while stirring. Subsequently, add 15.4 g (223 mmol) of hydroxylamine hydrochloride in one portion, followed by the addition of 23.7 g (594 mmol) of sodium hydroxide.
- **Reaction Conditions:** Place the reaction flask in an oil bath and maintain the internal temperature at 60 °C. The reaction is typically complete after 1 hour, which can be monitored by Thin Layer Chromatography (TLC).

- **Work-up:** Once the reaction is complete, remove the flask from the oil bath and allow it to cool to room temperature. The mixture is then concentrated using a rotary evaporator.
- **Extraction:** Dissolve the solid residue in 140 mL of distilled water and transfer it to a separatory funnel. Extract the aqueous solution three times with 100 mL of ethyl acetate for each extraction.
- **Drying and Concentration:** Combine the organic layers and dry them over MgSO_4 . Filter the drying agent and concentrate the organic layer by rotary evaporation to yield the crude product as a white solid.
- **Crystallization:** Dissolve the crude solid in 120 mL of dichloromethane at 25 °C. Add 20.0 mL of hexanes. Once the solution becomes cloudy, cool it in an ice/water bath to 0-5 °C and add an additional 100.0 mL of hexanes. Allow the crystals to age for 1 hour at this temperature before isolating them using a Büchner funnel.

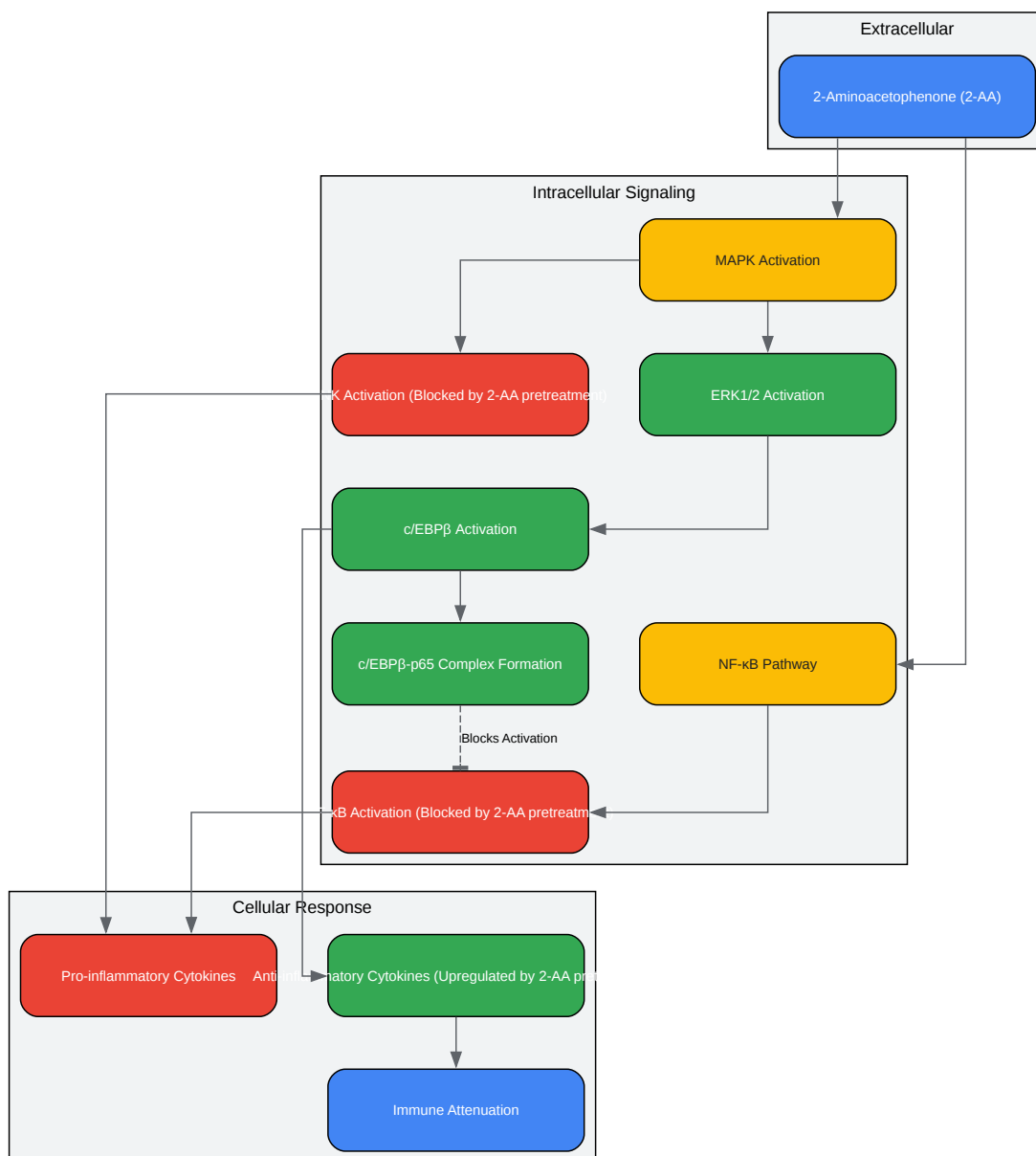
Potential Biological Activity and Signaling

While specific signaling pathways for 2'-Aminoacetophenone oxime are not extensively documented, the parent compound, 2-aminoacetophenone (2-AA), has been shown to modulate host immune responses. As a quorum sensing molecule produced by *Pseudomonas aeruginosa*, 2-AA can influence key innate immune response pathways. This suggests that the oxime derivative may also possess immunomodulatory activities, making it a compound of interest for further investigation.

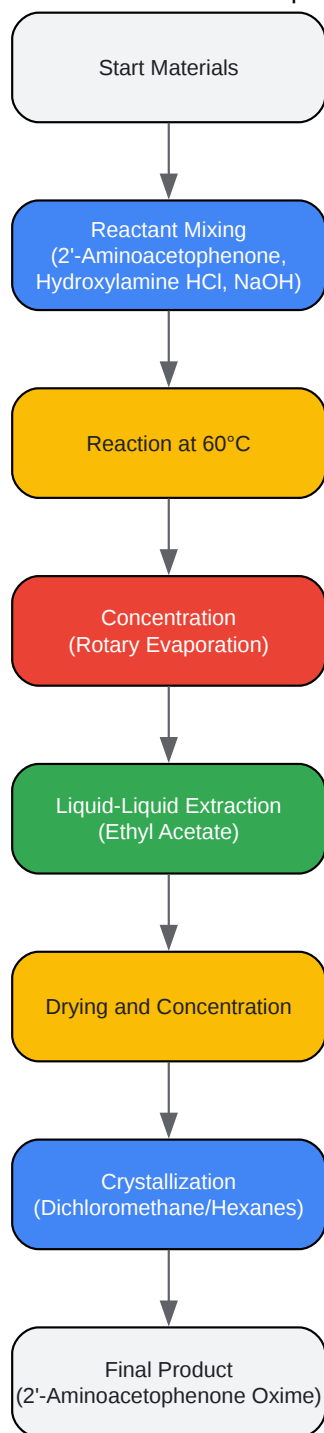
Oximes as a class of compounds have been reported to exhibit a range of biological activities, including antimicrobial and antioxidant properties.

Below is a diagram illustrating the known immunomodulatory signaling pathway of the parent compound, 2-aminoacetophenone.

Immunomodulatory Pathway of 2-Aminoacetophenone



Synthesis Workflow of 2'-Aminoacetophenone Oxime

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